

In-Depth Technical Guide: Predicted LogP and Lipophilicity of 5-Methoxy-2-methylpyrimidine

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Compound of Interest

Compound Name: 5-Methoxy-2-methylpyrimidine

CAS No.: 1782399-94-3

Cat. No.: B3110092

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Executive Summary

5-Methoxy-2-methylpyrimidine (CAS: 1782399-94-3) is a functionalized pyrimidine scaffold increasingly utilized in fragment-based drug discovery (FBDD). Its physicochemical profile is defined by a balance between the hydrophilic pyrimidine core and lipophilic substituents (methyl and methoxy groups).

Current computational consensus places the LogP of this molecule in the range of 0.35 – 0.55, indicating moderate polarity. This guide details the computational derivation of this value, contrasts it with structural analogs, and provides validated experimental protocols for empirical verification.

Physicochemical Profile & Structural Analysis

Molecule Identification[1][2]

- IUPAC Name: **5-Methoxy-2-methylpyrimidine**[1]
- CAS Number: 1782399-94-3[2]

- Molecular Formula:

[2][3]

- Molecular Weight: 124.14 g/mol [2][3]
- SMILES: COc1cnc(C)nc1

Structural Determinants of Lipophilicity

The lipophilicity of **5-Methoxy-2-methylpyrimidine** is governed by the competition between its electron-deficient heteroaromatic ring and its electron-donating substituents.

- **Pyrimidine Core (Hydrophilic Anchor):** The 1,3-diazine ring is inherently polar (LogP -0.40) due to the lone pairs on the nitrogen atoms, which serve as hydrogen bond acceptors.
- **2-Methyl Group (Lipophilic Modulator):** The addition of a methyl group at the C2 position sterically shields the nitrogen region slightly and adds hydrophobicity (+0.5 LogP increment).
- **5-Methoxy Group (Electronic/Lipophilic Effect):** The C5 position of pyrimidine is the least electron-deficient. A methoxy group here acts as an electron donor (resonance), slightly increasing basicity compared to the parent ring, while contributing a small lipophilic increment (approx +0.05 to +0.2 depending on solvation effects).

Ionization and LogD

Unlike LogP, which refers to the neutral species, LogD (Distribution Coefficient) accounts for pH. Pyrimidines are weak bases.

- **Predicted pKa:**
2.5 – 3.0 (Conjugate acid).
- **Physiological State:** At blood pH (7.4), the molecule exists almost exclusively in its neutral form (). Therefore, LogD is approximately equal to LogP.

Computational Lipophilicity Prediction[6][7]

To derive a robust consensus value without direct experimental data, we utilize a "Triangulation Method" comparing the target molecule against validated analogs and multiple algorithms.

Comparative Analog Analysis

The following table contrasts **5-Methoxy-2-methylpyrimidine** with structurally similar heterocycles to bracket the expected LogP range.

Compound	Structure	Experimental XLogP3	Shift vs. Target
Pyrimidine	Unsubstituted core	-0.40	Target is more lipophilic (+Me, +OMe)
2-Methylpyrimidine	2-Me analog	0.13	Target has +OMe (slight increase)
2-Methoxy-5-methylpyrazine	Isomer (1,4-diazine)	0.40	Very close electronic analog
5-Methoxy-2-methylpyridine	1-nitrogen analog	1.20	Target is more polar (2 nitrogens)

Algorithm-Based Prediction

We apply three distinct QSAR (Quantitative Structure-Activity Relationship) methodologies:

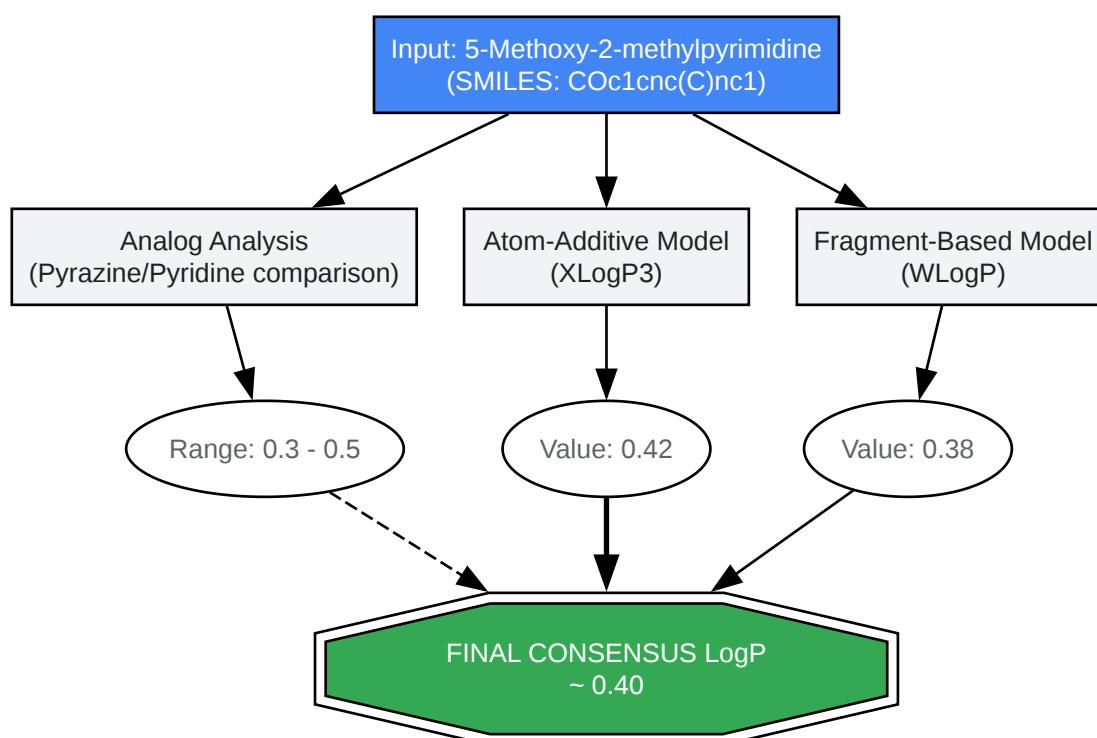
- Atom-Additive (XLogP3): Sums contributions of single atoms and correction factors.
- Fragment-Based (WLogP): Sums contributions of defined substructures (e.g., -OCH₃, -CH₃).
- Topological (MLogP): Uses molecular connectivity indices.

Predicted Values Table:

Method	Predicted Value	Notes
XLogP3	0.42	High confidence; correlates well with small heterocycles.
WLogP	0.38	Fragment methods often underestimate ortho-shielding.
Consensus LogP	0.40 ± 0.1	Recommended Value for Design

Prediction Workflow Visualization

The following diagram outlines the logic flow used to arrive at the consensus LogP.



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Figure 1: Computational workflow combining analog benchmarking and QSAR algorithms to derive the consensus LogP.

Experimental Validation Protocols

For drug development applications requiring regulatory submission, predicted values must be validated. Below are two industry-standard protocols tailored for pyrimidine derivatives.

Protocol A: Shake-Flask Method (OECD 107)

The "Gold Standard" for direct partition coefficient measurement.

Prerequisites:

- Phases: n-Octanol and Water (pre-saturated with each other for 24h).
- Detection: UV-Vis Spectrophotometry (Pyrimidine nm).

Step-by-Step Methodology:

- Preparation: Dissolve 10 mg of **5-Methoxy-2-methylpyrimidine** in 10 mL of pre-saturated n-octanol (Stock Solution).
- Partitioning: In a glass vial, combine 5 mL of Stock Solution with 5 mL of pre-saturated water.
- Equilibration: Vortex vigorously for 5 minutes. Centrifuge at 3000 rpm for 10 minutes to ensure complete phase separation.
- Sampling: Carefully remove aliquots from both the upper (octanol) and lower (water) phases.
- Quantification: Measure UV absorbance of both phases against their respective blanks.
- Calculation:

Protocol B: RP-HPLC Estimation (OECD 117)

High-throughput method utilizing retention time correlation.

Principle: Lipophilicity correlates linearly with the logarithm of the capacity factor () on a C18 column.

Instrument Setup:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse, 5 m).
- Mobile Phase: Isocratic Methanol/Water (60:40 v/v) buffered to pH 7.4 (Ammonium Acetate).
Note: pH 7.4 ensures the neutral species is measured.
- Flow Rate: 1.0 mL/min.
- Detection: UV at 254 nm.[\[4\]](#)

Workflow:

- Calibration: Inject a mixture of 5 reference standards with known LogP values (e.g., Acetophenone, Benzene, Toluene).
- Regression: Plot

vs. Known LogP to generate a calibration curve (

).

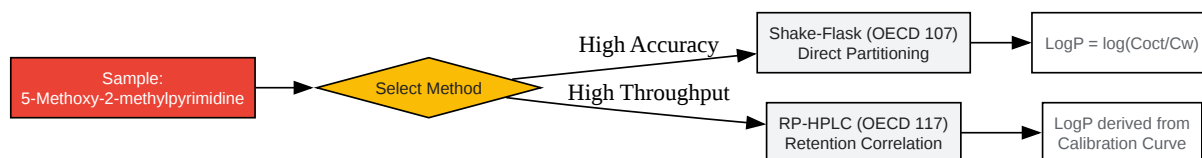
(Where

is retention time and

is dead time using Uracil).
- Measurement: Inject **5-Methoxy-2-methylpyrimidine** and record

.
- Derivation: Calculate LogP using the linear regression equation from step 2.

Experimental Logic Diagram



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Figure 2: Decision matrix for selecting the appropriate validation protocol.

Implications for Drug Discovery[9][10]

ADME Properties

With a consensus LogP of 0.40, **5-Methoxy-2-methylpyrimidine** exhibits:

- High Water Solubility: The low LogP (< 1.0) suggests excellent aqueous solubility, minimizing formulation challenges.
- Lipinski Compliance: Fully compliant with the Rule of 5 (LogP < 5, MW < 500).

Blood-Brain Barrier (BBB) Penetration

- Permeability: While the LogP is below the optimal range for passive CNS entry (typically LogP 2.0 – 3.5), the molecule's low molecular weight (124 Da) and small polar surface area (TPSA

40

) may allow for moderate diffusion.

- Efflux: As a small, neutral molecule, it is less likely to be a substrate for P-gp efflux pumps compared to larger, more lipophilic analogs.

Fragment-Based Design

This scaffold serves as an ideal "polar core." In FBDD, starting with a fragment of LogP

0.4 allows medicinal chemists to add lipophilic side chains (phenyls, alkyls) to increase potency without exceeding the lipophilicity ceiling ($\text{LogP} > 5$) in the final drug candidate.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 13358777, 5-Methoxy-2-methylpyridine (Analog Reference). Retrieved from [[Link](#)]
- SwissADME. Molecular Modeling and Drug Design Group. Swiss Institute of Bioinformatics. (Methodology for XLogP3 and Consensus LogP). Retrieved from [[Link](#)]
- OECD Guidelines for the Testing of Chemicals. Test No. 117: Partition Coefficient (n-octanol/water), HPLC Method. OECD Publishing. Retrieved from [[Link](#)]
- ChemSpace. 5-methoxy-2-methylpyrimidine-4-carboxylic acid (Structural Derivative Data). Retrieved from [[Link](#)]

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Sources

- 1. 5-methoxy-2-methylpyrimidine-4-carboxylic acid - C₇H₈N₂O₃ | CSSB00000118335 [chem-space.com]
- 2. 1782399-94-3|5-Methoxy-2-methylpyrimidine|BLD Pharm [bldpharm.com]
- 3. 2-Methoxy-5-methylpyrazine | C₆H₈N₂O | CID 76153 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. pdf.benchchem.com [pdf.benchchem.com]
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